

Safety and handling precautions for 6-Bromo-1,2-benzisoxazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Bromo-1,2-benzisoxazole

Cat. No.: B1289395

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An In-depth Technical Guide to the Safety and Handling of **6-Bromo-1,2-benzisoxazole**

Introduction

6-Bromo-1,2-benzisoxazole (CAS No. 1060802-88-1) is a heterocyclic organic compound utilized as a building block in medicinal chemistry and drug discovery.[1][2] Its structure, part of the broader benzisoxazole class, is found in various pharmacologically active agents, including certain antipsychotic and anticonvulsant drugs.[1][3] Given its application in research and development, a thorough understanding of its safety profile and proper handling procedures is critical for protecting researchers, scientists, and drug development professionals from potential hazards.

This guide provides comprehensive safety and handling information for **6-Bromo-1,2-benzisoxazole**, compiled from available safety data sheets and chemical databases. It outlines hazard classifications, physical and toxicological properties, protective measures, and emergency procedures to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

6-Bromo-1,2-benzisoxazole is classified as hazardous. The following summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

- GHS Pictogram: GHS07 (Exclamation Mark)[4]

- Signal Word: Warning[4]
- GHS Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.[4][5]
 - H319: Causes serious eye irritation.[4][5]
 - H335: May cause respiratory irritation.[4][5]

Data Presentation

The following tables summarize the known quantitative and qualitative data for **6-Bromo-1,2-benzisoxazole**. A significant lack of empirical data exists for toxicological and environmental endpoints, which necessitates handling the compound with a high degree of caution, assuming it may have uncharacterized hazards.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	1060802-88-1	[4]
Molecular Formula	C ₇ H ₄ BrNO	[4]
Molecular Weight	198.02 g/mol	[4]
Appearance	Solid (inferred from dust formation warnings)	[6]
Topological Polar Surface Area (TPSA)	26.03 Å ²	[4]
LogP (octanol/water partition)	2.5903	[4]

Table 2: Toxicological and Ecological Data

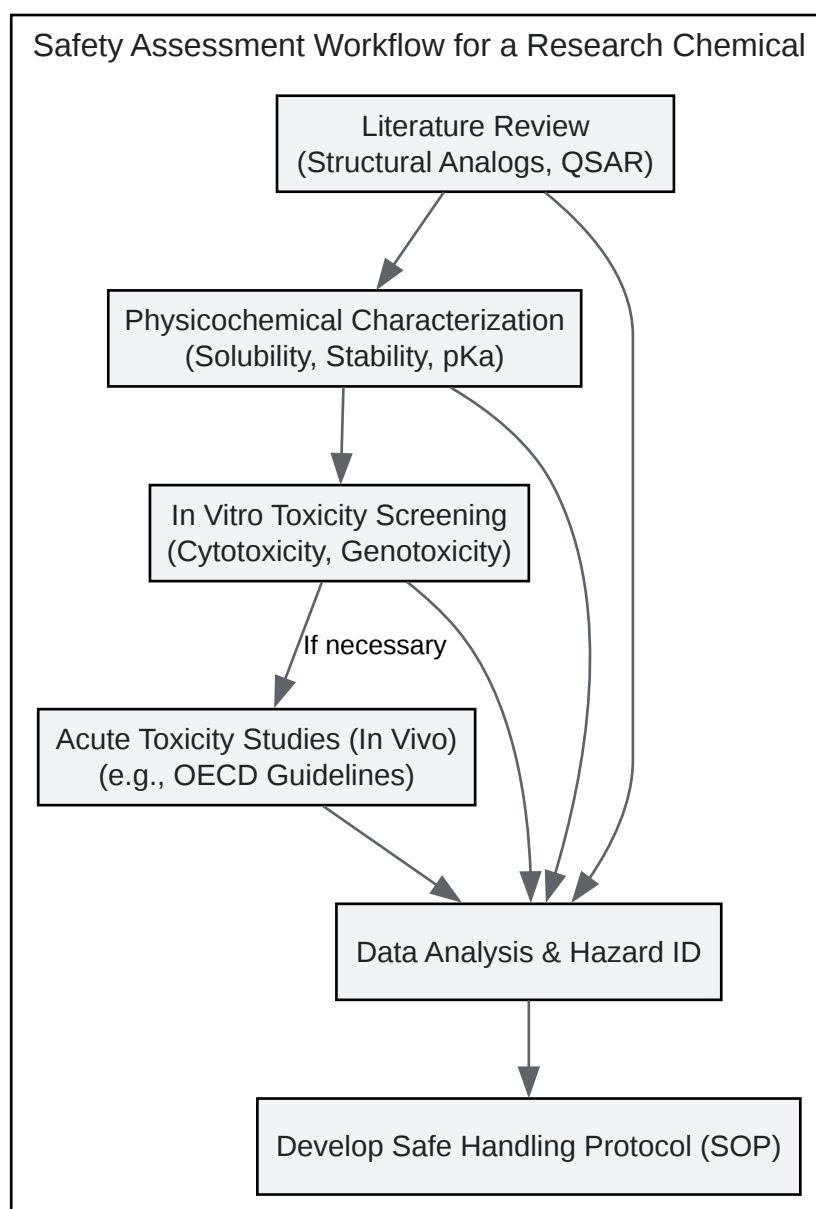
Endpoint	Result	Source(s)
Acute Toxicity: Oral	No data available	[6]
Acute Toxicity: Dermal	No data available	[6]
Acute Toxicity: Inhalation	No data available	[6]
Toxicity to Fish	No data available	[6]
Toxicity to Daphnia	No data available	[6]
Toxicity to Algae	No data available	[6]

Table 3: Exposure Controls and Personal Protective Equipment (PPE)

Control Parameter	Specification	Source(s)
Engineering Controls	Handle in a well-ventilated area or within a chemical fume hood.	[6][7]
Eye/Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH).	[6]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber); impervious clothing or lab coat.	[6][8]
Respiratory Protection	If dust or aerosols are generated or irritation is experienced, use a full-face respirator.	[6]

Experimental Protocols and Workflows

While specific experimental protocols for the safety assessment of **6-Bromo-1,2-benzisoxazole** are not publicly available, a generalized workflow for evaluating the safety of a research chemical is presented below.



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Caption: Generalized workflow for chemical safety and hazard assessment.

Safe Handling and Storage

Precautions for Safe Handling

- Handle only in a well-ventilated area, preferably inside a chemical fume hood.[6]
- Avoid contact with skin and eyes by wearing appropriate PPE.[6]

- Minimize the formation of dust and aerosols during handling.[6]
- Use non-sparking tools and take measures to prevent the build-up of electrostatic charge.[6][9]
- Wash hands thoroughly after handling.[10]

Conditions for Safe Storage

- Store the container tightly closed in a dry, cool, and well-ventilated place.[6]
- Recommended storage temperature is 4°C.[4]
- Keep away from sources of ignition.[9]
- Store apart from incompatible materials such as strong oxidizing agents.[8]

Emergency Procedures

First-Aid Measures

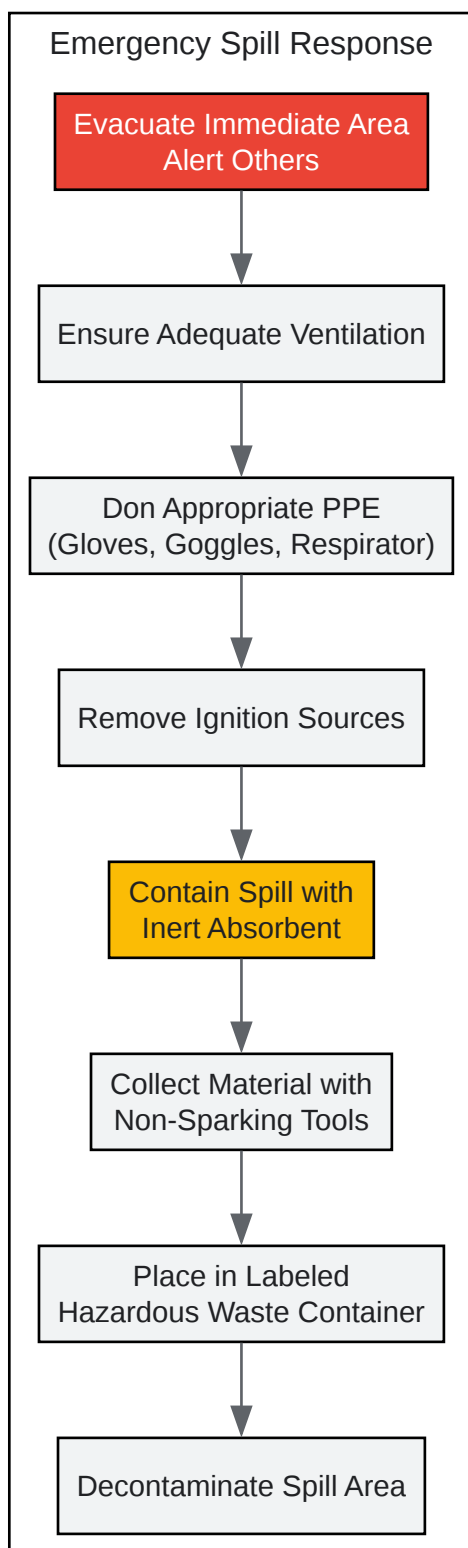
- General Advice: Consult a physician and show them the Safety Data Sheet (SDS).[9]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[9][11]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician if irritation persists.[9]
- In Case of Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][10]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[6][9]

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate PPE to prevent contact with skin, eyes, and inhalation of dust.[\[6\]](#) Ensure adequate ventilation.
- **Environmental Precautions:** Prevent the chemical from entering drains or waterways.[\[6\]](#)
- **Methods for Cleaning Up:** Contain the spill. Carefully sweep up or collect the material using spark-proof tools and place it in a suitable, closed, and labeled container for disposal.[\[6\]](#)[\[7\]](#)

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[6\]](#)
- **Specific Hazards:** Thermal decomposition may lead to the release of irritating gases and vapors.
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)

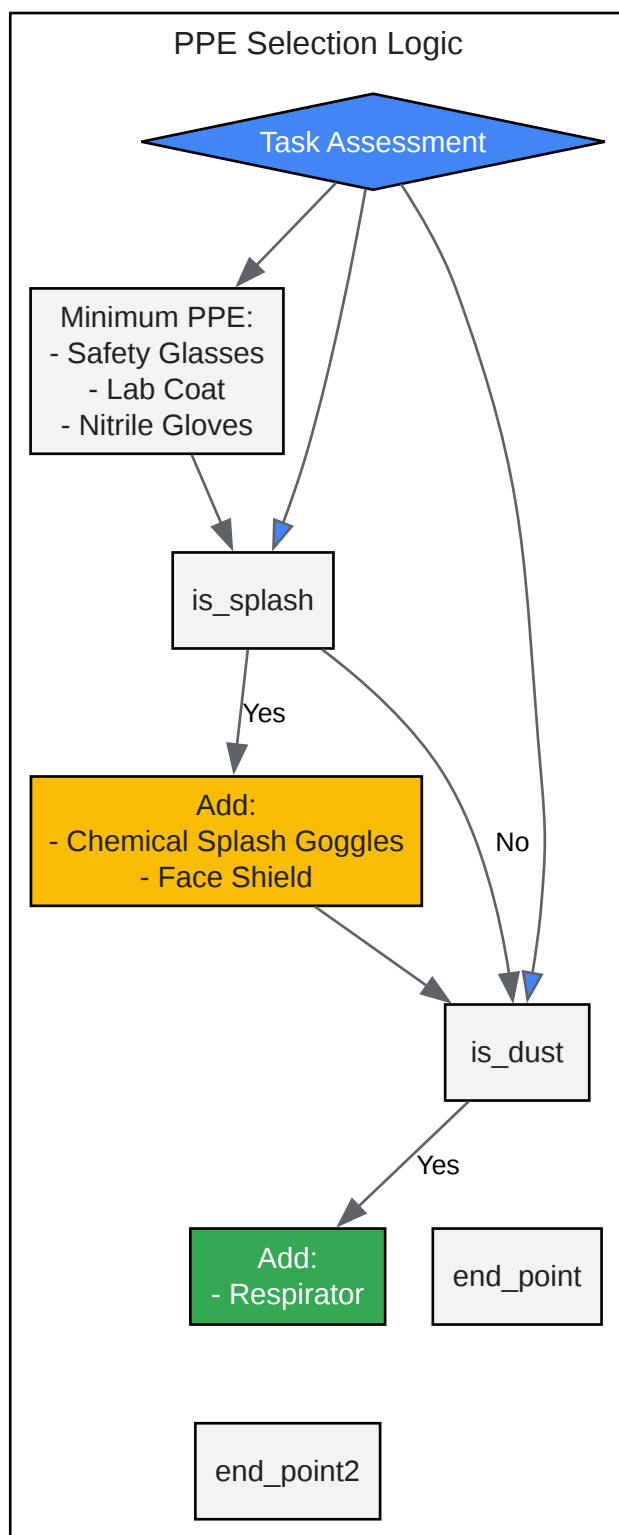


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Caption: Flowchart for responding to an accidental spill.

Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is crucial to minimize exposure. The following diagram illustrates the logic for selecting PPE based on the handling task.



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Caption: Decision logic for selecting appropriate PPE.

Stability and Reactivity

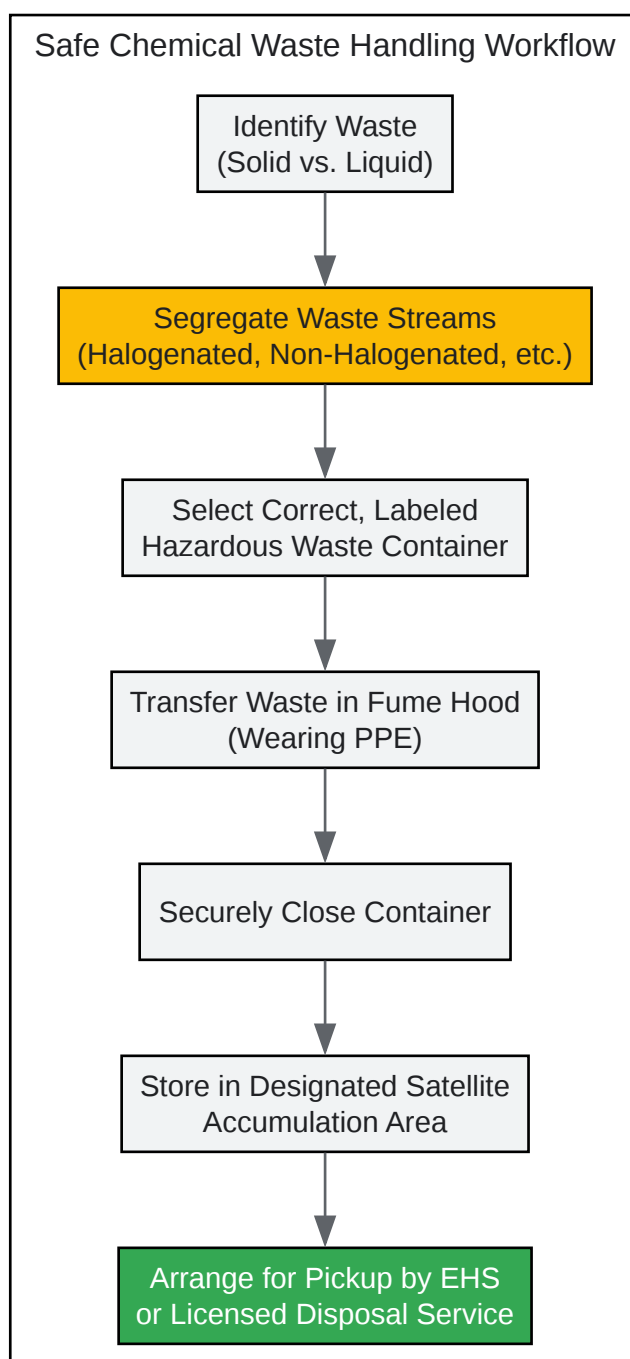
Based on available data sheets, specific information regarding the chemical stability, reactivity, conditions to avoid, incompatible materials, and hazardous decomposition products for **6-Bromo-1,2-benzisoxazole** is currently unavailable.[6] In the absence of data, the compound should be handled as potentially reactive. Avoid contact with strong oxidizing agents, strong acids, and strong bases.[8] Keep away from heat, sparks, and open flames.[9]

Disposal Considerations

All waste materials containing **6-Bromo-1,2-benzisoxazole** must be treated as hazardous waste.[7]

- **Product:** Disposal must be conducted through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[6] Do not allow the material to contaminate water sources or sewer systems.[6]
- **Contaminated Packaging:** Containers should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning.[6] Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[6]

The following diagram outlines a general workflow for handling chemical waste in a laboratory setting.



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Caption: General workflow for laboratory chemical waste management.

Conclusion

6-Bromo-1,2-benzisoxazole is a hazardous chemical that requires careful handling to mitigate risks of skin, eye, and respiratory irritation, and harm if swallowed. Due to significant gaps in the toxicological and environmental data, a cautious approach is mandatory. Adherence to the guidelines outlined in this document—including consistent use of appropriate engineering controls and personal protective equipment, as well as following established procedures for storage, handling, and disposal—is essential for the safety of all laboratory personnel.

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- To cite this document: BenchChem. [Safety and handling precautions for 6-Bromo-1,2-benzisoxazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1289395#safety-and-handling-precautions-for-6-bromo-1-2-benzisoxazole]

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